

An In-Depth Technical Guide to Thiol-PEG6-acid: Molecular Weight and Solubility

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Thiol-PEG6-acid**, a heterobifunctional linker critical in bioconjugation, drug delivery, and the development of Proteolysis Targeting Chimeras (PROTACs). This document details its molecular weight and solubility characteristics, supported by established experimental protocols for their determination.

Core Properties of Thiol-PEG6-acid

Thiol-PEG6-acid is a versatile chemical tool featuring a thiol (-SH) group at one end of a six-unit polyethylene glycol (PEG) chain and a carboxylic acid (-COOH) group at the other. This structure allows for the covalent attachment to a wide range of biomolecules and surfaces. The hydrophilic PEG linker enhances the solubility and stability of the resulting conjugates.[1][2]

Quantitative Data Summary

| Property | Value | Source |
|-------------------------------|----------------------------------|--------|
| Molecular Formula | C15H30O8S | [1] |
| Molecular Weight | 370.46 g/mol | [1][3] |
| Solubility (Water) | Highly soluble | |
| Solubility (Organic Solvents) | Soluble in most organic solvents | |



Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the molecular weight and solubility of **Thiol-PEG6-acid**. These protocols are based on established techniques for the characterization of polyethylene glycol (PEG) compounds.

Molecular Weight Determination

The accurate determination of the molecular weight of **Thiol-PEG6-acid** is crucial for stoichiometric calculations in conjugation reactions. Two common methods for this are Size-Exclusion Chromatography with Multi-Angle Light Scattering (SEC-MALS) and Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) Mass Spectrometry.

1. Size-Exclusion Chromatography with Multi-Angle Light Scattering (SEC-MALS)

SEC-MALS is a powerful technique that separates molecules based on their hydrodynamic volume and determines their absolute molar mass without the need for column calibration with standards of the same molecular structure.

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system
 - Size-Exclusion Chromatography (SEC) column suitable for the molecular weight range of interest
 - Multi-Angle Light Scattering (MALS) detector
 - Differential Refractive Index (dRI) detector
- Methodology:
 - System Equilibration: Equilibrate the SEC column with an appropriate mobile phase (e.g., phosphate-buffered saline, pH 7.4) at a constant flow rate until stable baselines are achieved for both the MALS and dRI detectors.
 - Sample Preparation: Dissolve a known concentration of Thiol-PEG6-acid (typically 1-5 mg/mL) in the mobile phase. Filter the sample through a 0.2 μm syringe filter to remove



any particulate matter.

- Injection and Data Acquisition: Inject the prepared sample onto the equilibrated SEC column. Collect data from both the MALS and dRI detectors throughout the chromatographic run.
- Data Analysis: Use the software associated with the MALS detector to analyze the collected data. The software will calculate the molar mass at each elution volume, providing the molecular weight of the Thiol-PEG6-acid.
- 2. Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) Mass Spectrometry

MALDI-TOF MS is an effective method for determining the molecular weight of polymers by measuring the mass-to-charge ratio of ionized molecules.

- Materials:
 - MALDI-TOF Mass Spectrometer
 - Matrix solution (e.g., α-cyano-4-hydroxycinnamic acid [CHCA] in a suitable solvent)
 - Cationizing agent (e.g., sodium trifluoroacetate [NaTFA])
 - Thiol-PEG6-acid sample
- Methodology:
 - Sample Preparation: Prepare a solution of the Thiol-PEG6-acid sample.
 - Matrix and Cationizing Agent Preparation: Prepare fresh solutions of the matrix and cationizing agent.
 - Sample Spotting (Dried-Droplet Method): Mix the sample solution, matrix solution, and cationizing agent solution. Spot a small volume (e.g., 0.5 μL) of the mixture onto a MALDI target plate.
 - Drying: Allow the spot to air-dry completely, allowing the analyte to co-crystallize with the matrix.



- Data Acquisition: Insert the target plate into the MALDI-TOF mass spectrometer and acquire the mass spectrum in the appropriate mass range.
- Data Analysis: The resulting spectrum will show a peak corresponding to the molecular ion of Thiol-PEG6-acid, from which the molecular weight can be determined.

Solubility Determination

The solubility of **Thiol-PEG6-acid** in various solvents is a critical parameter for its application in different reaction conditions. A common method to quantitatively determine solubility is the shake-flask method followed by a suitable analytical quantification technique.

1. Shake-Flask Method for Aqueous and Organic Solubility

This method determines the saturation concentration of a solute in a solvent at a specific temperature.

- Materials:
 - Thiol-PEG6-acid
 - Selected solvents (e.g., water, ethanol, DMSO, DMF)
 - Vials with screw caps
 - Shaker or orbital incubator set to a constant temperature
 - Centrifuge
 - Analytical instrument for quantification (e.g., HPLC with a suitable detector, or a sensitive balance for gravimetric analysis)
- Methodology:
 - Sample Preparation: Add an excess amount of **Thiol-PEG6-acid** to a known volume of the selected solvent in a vial. The excess solid should be clearly visible.

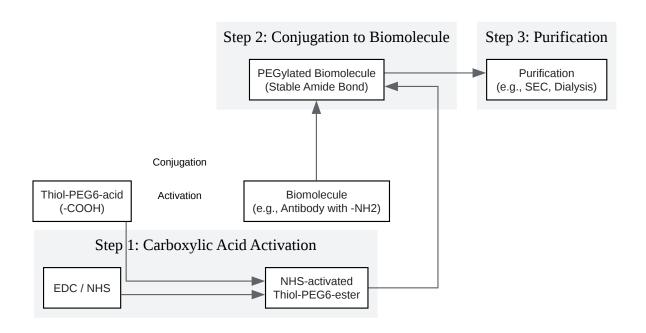


- Equilibration: Tightly cap the vials and place them on a shaker in a temperature-controlled environment (e.g., 25 °C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Extraction: Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred.
- Quantification:
 - Gravimetric Analysis: Evaporate the solvent from the known volume of the supernatant and weigh the remaining solid. Calculate the concentration in mg/mL or g/L.
 - Chromatographic Analysis: Dilute the supernatant with a suitable solvent and analyze it using a pre-calibrated HPLC method to determine the concentration of Thiol-PEG6acid.
- Reporting: The determined concentration represents the solubility of Thiol-PEG6-acid in the specific solvent at the tested temperature.

Visualizations: Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate key experimental workflows and logical relationships involving **Thiol-PEG6-acid**.

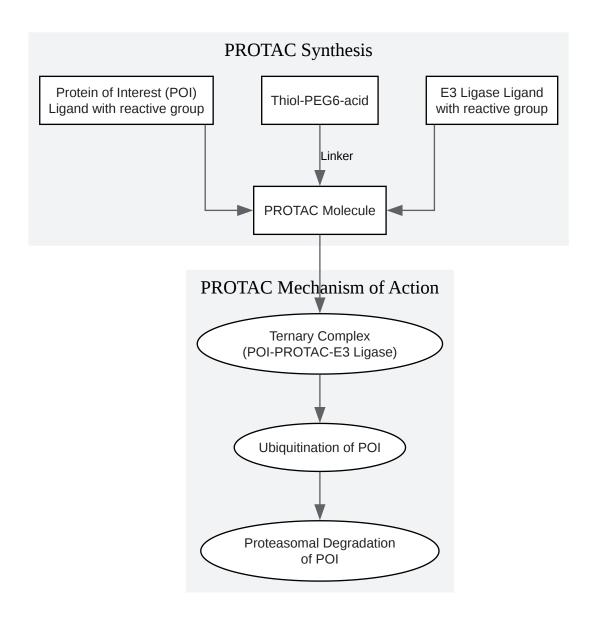




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Caption: Bioconjugation workflow using Thiol-PEG6-acid.

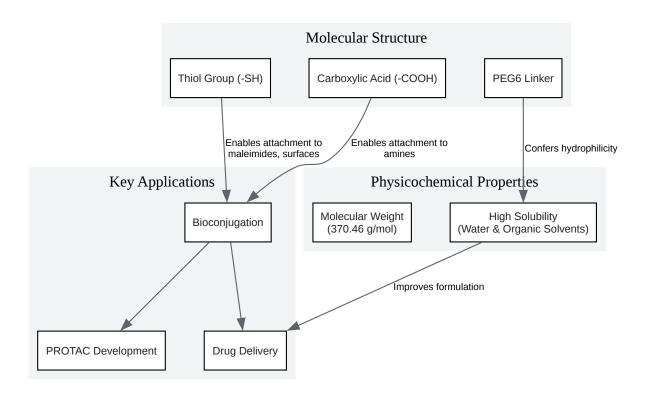




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Caption: PROTAC development workflow utilizing a PEG linker.





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Caption: Logical relationships of **Thiol-PEG6-acid** properties.

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